Physicochemical Characterization of 7-Bromo-8-methoxyquinazolin-2-amine: A Technical Guide

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Compound of Interest

Compound Name:	*7-Bromo-8-methoxyquinazolin-2-amine*
Cat. No.:	*B8129289*

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Executive Summary

7-Bromo-8-methoxyquinazolin-2-amine represents a "privileged scaffold" in modern medicinal chemistry, particularly within the kinase inhibitor and CNS-active agent chemical space. Its structural architecture combines a planar quinazoline core with three distinct functional handles: a nucleophilic 2-amino group, an electron-donating 8-methoxy group, and a reactive 7-bromo handle suitable for cross-coupling.

Characterizing this molecule requires a nuanced approach that goes beyond standard data collection. The interplay between the electron-withdrawing bromine and the electron-donating methoxy group creates a unique electronic push-pull system that defines its solubility, pKa, and solid-state behavior. This guide outlines a rigorous, self-validating protocol for establishing the physicochemical identity of this compound to support downstream drug development.

Structural Analysis & Molecular Identity

Before assessing behavior, we must confirm identity. The specific regiochemistry of the 7-bromo and 8-methoxy substituents is critical, as isomers (e.g., 6-bromo-7-methoxy) possess vastly different electronic properties.

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Spectroscopic Fingerprint

- High-Resolution Mass Spectrometry (HRMS):
  - Expectation: A protonated molecular ion

    at m/z ~254.0/256.0.
  - Validation Criterion: The presence of the characteristic 1:1 isotopic doublet (

    and

) is non-negotiable. Any deviation suggests debromination or contamination.
- H NMR Spectroscopy (DMSO-

  ):
  - Aromatic Region: The 7,8-substitution pattern leaves protons at positions 5 and 6. Expect an ortho-coupling doublet system (

    Hz).
    - ~7.6 ppm (d, 1H, H-6)
    - ~7.4 ppm (d, 1H, H-5)
    - ~9.0 ppm (s, 1H, H-4) – This singlet is diagnostic for the quinazoline core.
  - Substituents:
    - ~7.0-7.5 ppm (br s, 2H,

) – Exchangeable with

      .
    - ~3.9-4.0 ppm (s, 3H,

) – The chemical shift confirms the electron-rich environment at C8.

Electronic Structure & UV-Vis

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The 8-methoxy group acts as an auxochrome, bathochromically shifting the primary quinazoline absorption bands.

- Prediction: ~245 nm, ~330 nm.
- Fluorescence: The rigid, planar core combined with the push-pull substituents suggests this molecule is likely fluorescent, which can be exploited for sensitive HPLC detection.

Solid-State Profiling (Polymorphism & Crystallinity)

The planar nature of the aminoquinazoline ring promotes strong

-

stacking, while the 2-amino and N3 nitrogen offer hydrogen bonding motifs (Donor-Acceptor-Donor). This creates a high risk for polymorphism.

X-Ray Powder Diffraction (XRPD)

- Protocol: Scan from

  to

  .
- Insight: Sharp, distinct peaks indicate a crystalline form. A "halo" indicates amorphous material (often seen after rapid precipitation).
- Critical Check: If the material is intended for biological assays, ensure the crystal form is thermodynamically stable (usually the highest melting point polymorph) to prevent variable solubility data.

Thermal Analysis (DSC/TGA)

- Differential Scanning Calorimetry (DSC): Look for a sharp endotherm (melting point) likely

  C.
- Thermogravimetric Analysis (TGA): Use to quantify solvates. A weight loss step prior to decomposition indicates trapped solvent (e.g., water or ethanol), which is common in

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quinazolines crystallizing from polar solvents.

Solution State Chemistry (The "Behavior")

Ionization Constant (pKa)

Understanding the pKa is the cornerstone of solubility and permeability predictions.

- Theoretical Basis: The 2-amino group is electron-donating by resonance, stabilizing the protonated N1 position. However, the 7-Br (inductive withdrawal) lowers the basicity compared to the parent 2-aminoquinazoline, while the 8-OMe (resonance donation) slightly recovers it.
- Predicted pKa:

  (Protonation at N1).
- Implication: The molecule is neutral at physiological pH (7.4) but becomes cationic in the stomach (pH 1-2), significantly enhancing solubility.

Lipophilicity (LogP/LogD)

- Predicted LogP: ~2.3 – 2.8.
- Mechanism: The bromine atom significantly increases lipophilicity compared to the parent heterocycle. The methoxy group adds minor polarity but prevents the H-bond donation seen in phenol analogs.
- LogD (pH 7.4): Since the pKa is < 6, LogD

  LogP. The compound is highly permeable in the intestine.

Experimental Protocols

Workflow Visualization

The following diagram illustrates the logical flow for physicochemical profiling, ensuring no step is skipped and data integrity is maintained.

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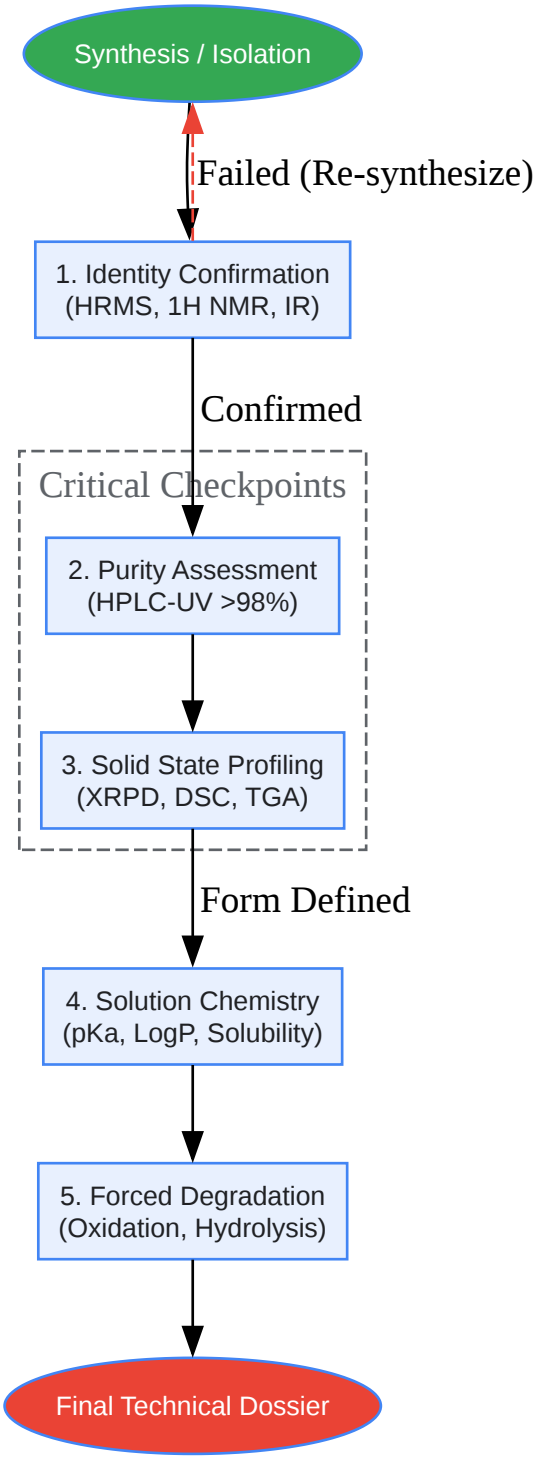

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Figure 1: Step-by-step physicochemical characterization workflow ensuring data integrity.

Protocol 1: Potentiometric pKa Determination

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Objective: Determine the precise ionization constant to predict pH-dependent solubility.

- Preparation: Dissolve 1-2 mg of compound in a co-solvent mixture (e.g., 30% Methanol/Water) if aqueous solubility is too low.
- Titration: Titrate with 0.1 M HCl and 0.1 M NaOH under inert gas (

) to prevent carbonate formation.
- Calculation: Use the Yasuda-Shedlovsky extrapolation to determine aqueous pKa (

) from the apparent pKa (

) values obtained at different methanol concentrations.
  - Equation:

Protocol 2: Thermodynamic Solubility Profiling

Objective: Measure equilibrium solubility across the GI tract pH range.

- Buffer Preparation: Prepare phosphate/citrate buffers at pH 1.2, 4.0, 6.8, and 7.4.
- Saturation: Add excess solid compound to glass vials containing 1 mL of each buffer.
- Equilibration: Shake at 37°C for 24 hours.
- Separation: Centrifuge or filter (0.45 µm PVDF) to remove undissolved solid.
- Quantification: Analyze the supernatant via HPLC-UV (using the extinction coefficient derived in Section 2.2).
- pH Check: Measure the pH of the supernatant after equilibrium; the dissolved compound may shift the buffer pH.

Solubility & Protonation Equilibrium

The diagram below visualizes the species distribution across pH, highlighting the solubility window.

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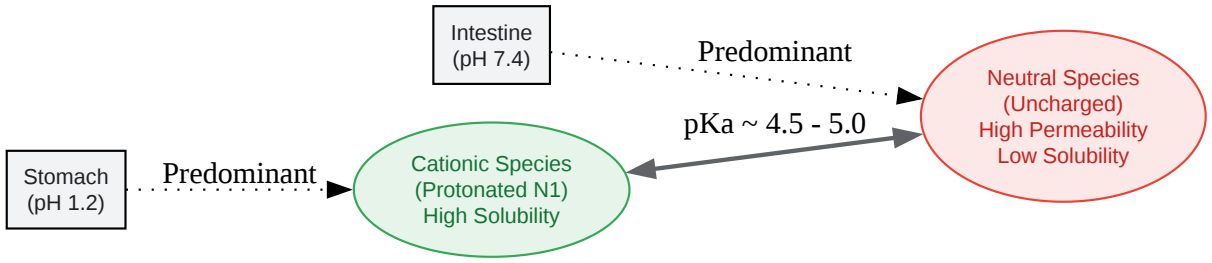

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Figure 2: Equilibrium shift between the soluble cationic form and the permeable neutral form based on physiological pH.

Stability & Reactivity Considerations

- Oxidative Stability: The 2-amino group is susceptible to oxidation (N-oxide formation) under forced conditions (e.g.,

). Store under inert atmosphere.

- Hydrolytic Stability: The quinazoline ring is generally stable to hydrolysis, but the methoxy group can be demethylated by strong Lewis acids (e.g.,

) or metabolized in vivo by CYP450 enzymes.

- Synthetic Utility: The 7-Br position is highly activated for Palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig), making this an ideal intermediate for library generation.

Data Summary Table

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Property	Value / Prediction	Method	Relevance
Molecular Weight	~254.08 Da	Calc.	Fragment-like space
pKa (Base)	4.5 – 5.0	Potentiometric	Solubility in stomach
LogP	2.3 – 2.8	Shake Flask / Calc.	Good oral absorption
H-Bond Donors	1 ( )	Structural	Permeability
H-Bond Acceptors	4 (N1, N3, O, Br)	Structural	Crystal packing
UV Max	~245, 330 nm	UV-Vis	HPLC detection

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